

# An In-Depth Technical Guide to Bromomonilicin (CAS #101023-71-6)

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## Compound of Interest

Compound Name: *Bromomonilicin*

Cat. No.: *B1168491*

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## Abstract

**Bromomonilicin** (CAS #101023-71-6) is a naturally occurring compound with documented antifungal properties and potential as an anticancer agent. This technical guide provides a summary of the currently available chemical and biological information on **Bromomonilicin**. It is important to note that while the foundational research on this compound was published in 1986, access to the full text of this primary literature is limited. Consequently, detailed experimental protocols and in-depth mechanistic studies are not widely available in the public domain. This document compiles the existing data and outlines the known characteristics of **Bromomonilicin**.

## Chemical Properties

**Bromomonilicin** is a brominated organic compound. The fundamental chemical and physical properties are summarized below. This information is primarily derived from publicly available data from chemical suppliers.

Property	Value	Source
CAS Number	101023-71-6	-
Molecular Formula	C <sub>16</sub> H <sub>11</sub> BrO <sub>7</sub>	MedKoo Biosciences
Molecular Weight	395.16 g/mol	MedKoo Biosciences
Exact Mass	393.9700 g/mol	MedKoo Biosciences
Elemental Analysis	C: 48.63%, H: 2.81%, Br: 20.22%, O: 28.34%	MedKoo Biosciences
IUPAC Name	methyl (1S)-5-bromo-10-hydroxy-8-methyl-3,11-dioxo-1,11-dihydro-3H-oxepino[4,3-b]chromene-1-carboxylate	-

## Biological Activity

### Antifungal Activity

**Bromomonilicin** was first identified as a new antifungal substance produced by the fungus *Monilinia fructicola*. While the original publication by Kachi et al. (1986) likely contains specific data on its antifungal spectrum and potency (e.g., Minimum Inhibitory Concentration - MIC values), this detailed information is not readily accessible in publicly available databases. The compound is a brominated analog of the known antifungal metabolite, chloromonilicin, which is also produced by *Monilinia fructicola*.

## Anticancer Potential

Some sources suggest that **Bromomonilicin** possesses potential anticancer properties. This is often inferred from the activities of structurally related compounds. However, specific studies detailing the cytotoxic effects of **Bromomonilicin** against cancer cell lines, including quantitative data such as IC<sub>50</sub> values, are not currently available in the public scientific literature. The proposed mechanism of action for its potential antimicrobial and anticancer effects is a general interference with cellular processes, possibly through the inhibition of key enzymes and metabolic pathways.

# Experimental Protocols

A critical limitation in the available information for **Bromomonilicin** is the lack of detailed experimental protocols.

## Isolation Protocol

The original method for the isolation of **Bromomonilicin** from the culture broth of *Monilinia fructicola* is detailed in the 1986 publication by Kachi et al. in *The Journal of Antibiotics*. Unfortunately, the full text of this article, which would contain the specific extraction, chromatography, and purification steps, is not widely accessible. General methods for isolating fungal metabolites typically involve solvent extraction of the culture filtrate and mycelium, followed by chromatographic separation techniques such as column chromatography and high-performance liquid chromatography (HPLC).

## Synthesis

There are no published laboratory protocols for the total synthesis of **Bromomonilicin**. The compound is noted by some chemical suppliers as being available through custom synthesis.

## Biological Assays

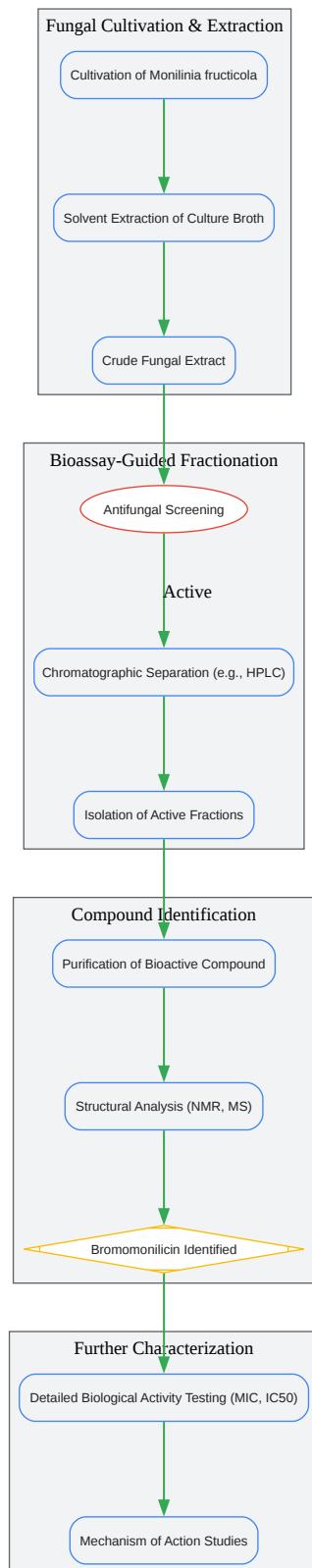
Detailed protocols for the antifungal and anticancer assays specific to **Bromomonilicin** are not available. Standard methodologies for these assays are well-established and would likely include:

- **Antifungal Susceptibility Testing:** Broth microdilution or agar diffusion assays to determine the Minimum Inhibitory Concentration (MIC) against a panel of pathogenic fungi.
- **Cytotoxicity Assays:** *In vitro* assays using various cancer cell lines (e.g., MTT, XTT, or CellTiter-Glo assays) to determine the half-maximal inhibitory concentration ( $IC_{50}$ ).

## Signaling Pathways and Mechanism of Action

There is currently no specific information available in the public domain regarding the signaling pathways modulated by **Bromomonilicin** or its precise molecular mechanism of action. To fulfill the request for a visualization of a signaling pathway, a hypothetical workflow for the initial screening and discovery of a natural product like **Bromomonilicin** is provided below. This

Diagram illustrates the logical progression from fungal culture to the identification of a bioactive compound.



[Click to download full resolution via product page](#)**Figure 1.** A logical workflow for the discovery of **Bromomonilicin**.

## Conclusion and Future Directions

**Bromomonilicin** is a natural product with established antifungal activity that warrants further investigation, particularly concerning its potential as an anticancer agent. The primary obstacle to advancing research on this compound is the limited accessibility of the original scientific literature, which hinders the replication and expansion of the initial findings. Future research should prioritize:

- Accessing and disseminating the original research article to provide the scientific community with the foundational experimental details.
- Developing a reproducible total synthesis of **Bromomonilicin** to ensure a consistent supply for research purposes.
- Conducting comprehensive biological screening to determine its full spectrum of activity against various fungal pathogens and cancer cell lines.
- Elucidating the mechanism of action and identifying the specific cellular targets and signaling pathways affected by **Bromomonilicin**.

Addressing these knowledge gaps will be crucial in determining the therapeutic potential of **Bromomonilicin** and its viability as a lead compound for drug development.

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